

Essential Safety and Handling Guide for Mebenil (2-methylbenzanilide)

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Compound of Interest

Compound Name: Mebenil

Cat. No.: B1215633

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This guide provides critical safety and logistical information for the handling of **Mebenil** (CAS 7055-03-0), a benzanilide fungicide. The following procedures are designed to ensure the safety of laboratory personnel and to provide clear, actionable steps for routine handling, emergency situations, and proper disposal. Adherence to these guidelines is mandatory to minimize risks and ensure a safe working environment.

Physicochemical and Toxicological Data

While comprehensive toxicological data for **Mebenil** is not fully available, the existing information necessitates a cautious approach. Handle this compound as potentially hazardous.

Property	Value	Reference
Chemical Name	2-methyl-N-phenylbenzamide	[1]
Synonyms	Mebenil, 2-Methylbenzanilide	[1]
CAS Number	7055-03-0	[1]
Molecular Formula	C ₁₄ H ₁₃ NO	[2]
Molecular Weight	211.26 g/mol	[2]
Appearance	Solid powder	[2]
Storage	Dry, dark, and at 0 - 4°C for short term (days to weeks) or -20°C for long term (months to years).	[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Mebenil**.

Equipment	Specifications	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber). Ensure gloves are of adequate thickness (e.g., ≥ 14 mils for nitrile rubber).	To prevent skin contact.[3]
Eye Protection	Tightly fitting safety goggles or a face shield.	To protect eyes from dust particles and splashes.[1]
Respiratory Protection	A NIOSH/MSHA-approved respirator is required, especially when handling the powder form or when engineering controls are insufficient. A full-face respirator offers greater protection.	To prevent inhalation of dust. [1]
Body Protection	A laboratory coat or chemical-resistant suit.	To protect skin and personal clothing from contamination.[4]
Footwear	Closed-toe shoes. Chemical-resistant boots are recommended when handling large quantities or in case of spills.	To protect feet from spills.[3]

Safe Handling and Operational Plan

Engineering Controls:

- Ventilation: All work with **Mebenil** powder or solutions must be conducted in a properly functioning chemical fume hood.[5]
- Eye Wash and Safety Shower: An operational eye wash station and safety shower must be readily accessible in the immediate work area.[5]

Standard Operating Procedure:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area within the chemical fume hood, covering surfaces with absorbent, disposable liners if necessary.
- Handling:
 - Avoid generating dust.[\[1\]](#)
 - Use with adequate ventilation.[\[5\]](#)
 - Wash hands thoroughly after handling.[\[5\]](#)
 - Avoid contact with eyes, skin, and clothing.[\[5\]](#)
 - Keep the container tightly closed when not in use.[\[5\]](#)
- Storage: Store **Meбенil** in a cool, dry, well-ventilated area away from incompatible substances. Keep the container tightly closed.[\[2\]](#)

Emergency and Disposal Plan

Spill Response:

- Isolate: Restrict access to the contaminated area.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Don PPE: Before re-entering the area, don the appropriate PPE as specified in the table above.
- Containment:
 - Solid Spills: Carefully sweep up the material, avoiding dust generation.[\[5\]](#)
 - Liquid Spills: Cover with an inert absorbent material (e.g., vermiculite, sand).

- Collection: Place all contaminated materials into a labeled, sealed container for hazardous waste disposal.
- Decontamination: Decontaminate the spill area with a suitable cleaning agent, followed by a thorough rinse with water.

First Aid Measures:

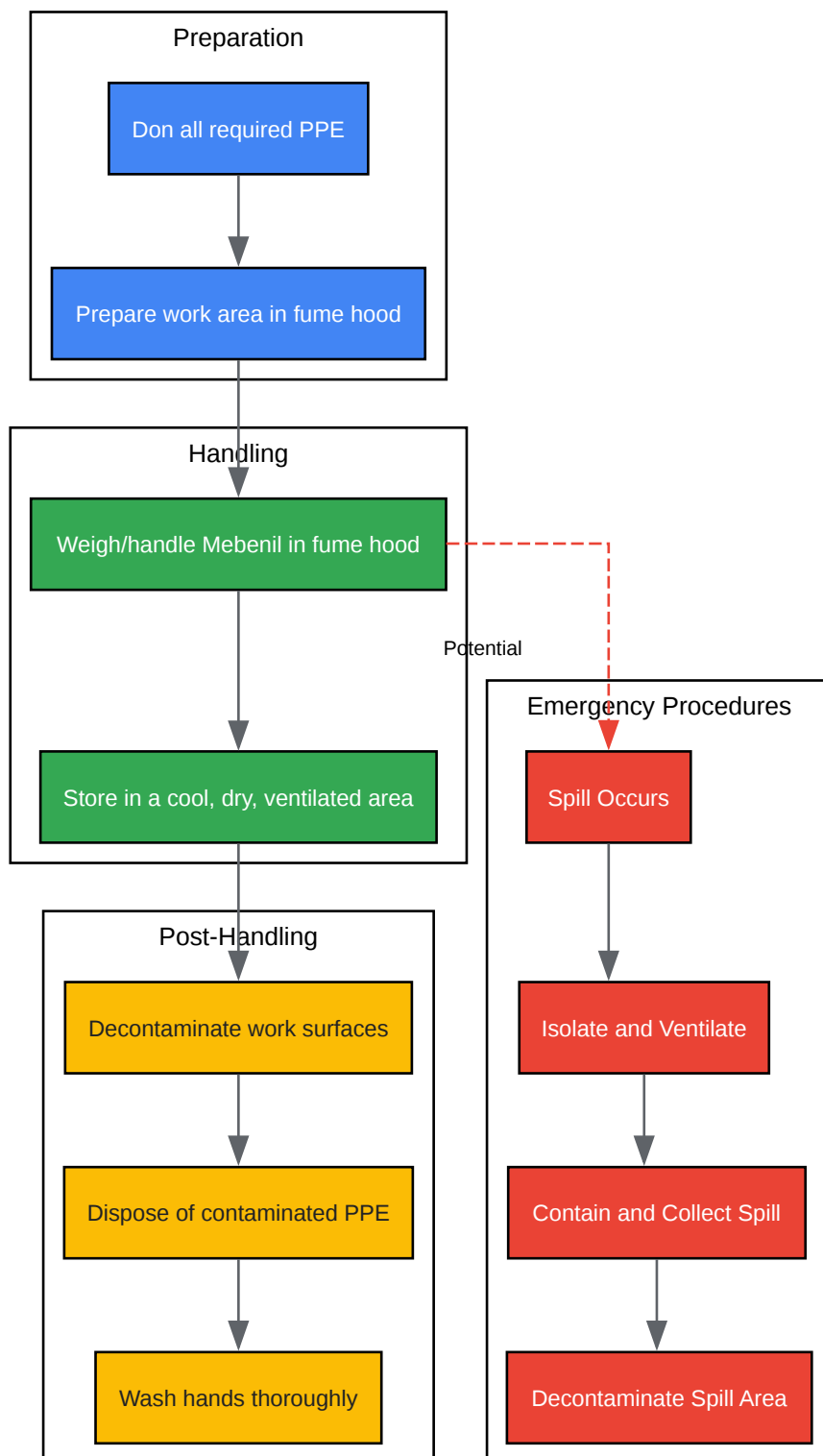
- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[\[1\]](#)
- Following Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[\[1\]](#)
- Following Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[\[1\]](#)
- Following Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[\[1\]](#)

Waste Disposal:

- Collection: Collect all **Mebenil** waste in a designated, labeled, and sealed container for hazardous waste.
- Storage: Store waste containers in a secure and well-ventilated area, away from incompatible materials.
- Licensed Disposal: Arrange for the collection and disposal of all **Mebenil** waste by a licensed hazardous waste disposal company.[\[4\]](#)
- Regulatory Compliance: Adhere to all local, state, and federal regulations regarding hazardous waste disposal.[\[4\]](#)

Workflow and Safety Protocol Diagram

Mebenil Handling and Safety Workflow



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Caption: Workflow for the safe handling of **Mebenil** in a laboratory setting.

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